

L-Aspartic acid-15N,d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Aspartic acid-15N,d3*

Cat. No.: *B8818593*

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For researchers, scientists, and drug development professionals, this in-depth guide explores the fundamental properties and applications of **L-Aspartic acid-15N,d3**, a stable isotope-labeled amino acid crucial for metabolic research. This document provides a comprehensive overview of its chemical and physical characteristics, synthesis, and its application in advanced analytical techniques.

Core Properties of L-Aspartic acid-15N,d3

L-Aspartic acid-15N,d3 is a non-essential amino acid where the nitrogen atom is replaced with its stable isotope, ¹⁵N, and three hydrogen atoms are substituted with deuterium (d3). This isotopic labeling makes it a powerful tool for tracing the metabolic fate of aspartic acid in biological systems without introducing radioactive materials.

Physicochemical Data

Property	Value	Reference
Chemical Formula	C ₄ H ₄ D ₃ ¹⁵ N O ₄	
Linear Formula	HO ₂ CCD ₂ CD(¹⁵ NH ₂)CO ₂ H	
Molecular Weight	137.11 g/mol	
CAS Number	1308264-52-9	
Isotopic Purity	≥98 atom % ¹⁵ N, ≥98 atom % D	[1]
Appearance	Solid	
Melting Point	>300 °C (decomposes)	
Optical Activity	[α]D +25.0°, c = 2 in 5 M HCl	
Storage	Store at room temperature, protected from light and moisture.	[1]

Structural Information

Identifier	Value
SMILES	[2H]C([2H])(C(=O)O)--INVALID-LINK--([15NH2])C(=O)O
InChI	InChI=1S/C4H7NO4/c5-2(4(8)9)1-3(6)7/h2H,1,5H2,(H,6,7)(H,8,9)/t2-/m0/s1/i1D2,2D,5+1

Synthesis and Manufacturing

The synthesis of **L-Aspartic acid-15N,d3** involves a multi-step process combining isotopic labeling techniques. While specific proprietary methods may vary between manufacturers, the general approach involves:

- Deuteration: L-Aspartic acid is treated with a deuterium source, such as a deuterated inorganic acid or an alkali metal deuterioxide, to replace the protons at the 2 and 3 positions with deuterium.[2][3]
- ¹⁵N-Labeling: The nitrogen is incorporated using an enzymatic synthesis. This is often achieved using a recombinant aspartase that catalyzes the addition of ¹⁵N-labeled ammonia to fumaric acid.[4]

This combination of chemical and enzymatic methods allows for the production of L-Aspartic acid with high isotopic enrichment.

Applications in Research

The primary application of **L-Aspartic acid-15N,d3** lies in metabolic research, particularly in the fields of metabolomics, proteomics, and metabolic flux analysis.[1] Its stable isotopes allow for the precise tracing of aspartic acid's journey through various metabolic pathways.

Experimental Protocols: An Overview

While specific protocols are highly dependent on the experimental setup and research question, the following provides a general workflow for using **L-Aspartic acid-15N,d3** in metabolic studies.

1. Cell Culture and Isotope Labeling:

- Cells or organisms of interest are cultured in a defined medium.
- A known concentration of **L-Aspartic acid-15N,d3** is introduced into the medium.
- The system is incubated for a specific period to allow for the uptake and metabolism of the labeled amino acid.

2. Metabolite Extraction:

- Cells or tissues are harvested, and metabolism is quenched, often using cold solvents like methanol or acetonitrile.

- Metabolites are extracted using appropriate solvent systems to separate polar and non-polar compounds.

3. Analytical Detection:

- The extracted metabolites are analyzed using either Nuclear Magnetic Resonance (NMR) spectroscopy or Mass Spectrometry (MS).
 - NMR Spectroscopy: Provides detailed information about the structure and isotopic labeling patterns of metabolites. ^1H , ^{13}C , and ^{15}N NMR are commonly used.[\[5\]](#)[\[6\]](#) The presence of the ^{15}N and deuterium labels allows for specific detection and quantification of aspartate-derived metabolites.
 - Mass Spectrometry: Coupled with gas chromatography (GC-MS) or liquid chromatography (LC-MS), MS is used to identify and quantify the isotopologues of various metabolites.[\[7\]](#) The mass shift introduced by the ^{15}N and deuterium atoms allows for the differentiation of labeled from unlabeled molecules.

4. Data Analysis and Pathway Mapping:

- The data from NMR or MS is processed to determine the extent of isotope incorporation into different metabolites.
- This information is then used to map the flow of the labeled aspartic acid through metabolic pathways and to calculate metabolic fluxes.[\[8\]](#)[\[9\]](#)

Metabolic Pathways of Aspartic Acid

Aspartic acid is a central metabolite involved in numerous key biochemical pathways. **L-Aspartic acid-15N,d3** can be used to trace its involvement in:

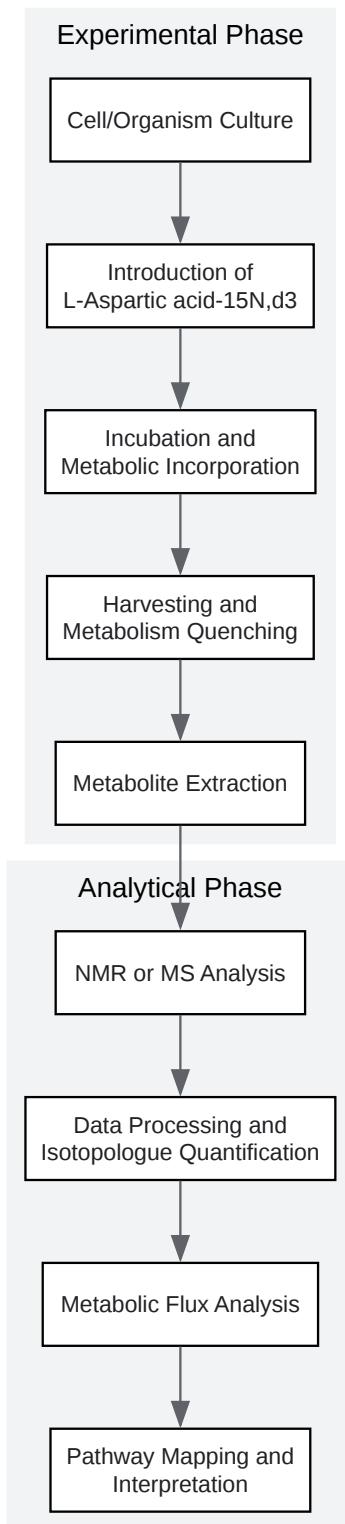
- Amino Acid Synthesis: Aspartate is a precursor for the synthesis of several other amino acids, including asparagine, lysine, methionine, and threonine.
- Urea Cycle: It donates a nitrogen atom for the synthesis of argininosuccinate, a crucial step in the detoxification of ammonia.

- Gluconeogenesis: Aspartate can be converted to oxaloacetate, an intermediate in the synthesis of glucose.
- TCA Cycle (Krebs Cycle): Through its conversion to oxaloacetate and fumarate, aspartate plays a role in cellular energy production.
- Purine and Pyrimidine Synthesis: The nitrogen atom from aspartate is incorporated into the rings of purines and pyrimidines, the building blocks of DNA and RNA.

Visualizations

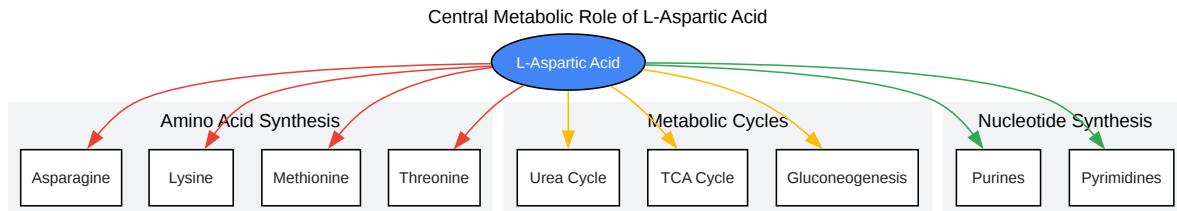
Experimental Workflow for Stable Isotope Tracing

General Workflow for Metabolic Tracing with L-Aspartic acid-15N,d3

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Caption: A generalized workflow for metabolic studies using stable isotope tracing.

Key Metabolic Pathways of Aspartic Acid



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Caption: The central role of L-Aspartic Acid in various metabolic pathways.

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